

Proper Disposal Procedures for CMB-087229

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Compound of Interest

Compound Name: CMB-087229

Cat. No.: B2568913

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For Research Use Only: Not for medical applications.[1]

This document provides essential safety and logistical information for the proper disposal of **CMB-087229**, a mutant superoxide dismutase 1 (SOD1) protein aggregation inhibitor used in amyotrophic lateral sclerosis research.[1][2][3][4][5][6] Researchers, scientists, and drug development professionals should adhere to these procedural guidelines to ensure laboratory safety and proper chemical handling.

Chemical and Physical Properties

CMB-087229, also known as 5-[(3,5-Dichlorophenoxy)methyl]-1,2-dihydro-3H-pyrazol-3-one, is a solid, white substance. Key quantitative data for this compound are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	1227692-67-2	[1][7][8][9]
Molecular Formula	C ₁₀ H ₈ Cl ₂ N ₂ O ₂	[1][7][8]
Molecular Weight	259.09 g/mol	[1][8]
Form	Solid	
Color	White	
Solubility in DMSO	50 mg/mL to 125 mg/mL (may require sonication)[1]	
Storage Temperature	-20°C[1] or 2-8°C	

Hazard Assessment

According to available Safety Data Sheets (SDS), **CMB-087229** is not classified as a hazardous substance or mixture.[10] It is considered stable under standard ambient conditions.

Disposal Protocol

Although not classified as hazardous, proper laboratory practices for chemical disposal should be followed. Do not let the product enter drains.[10]

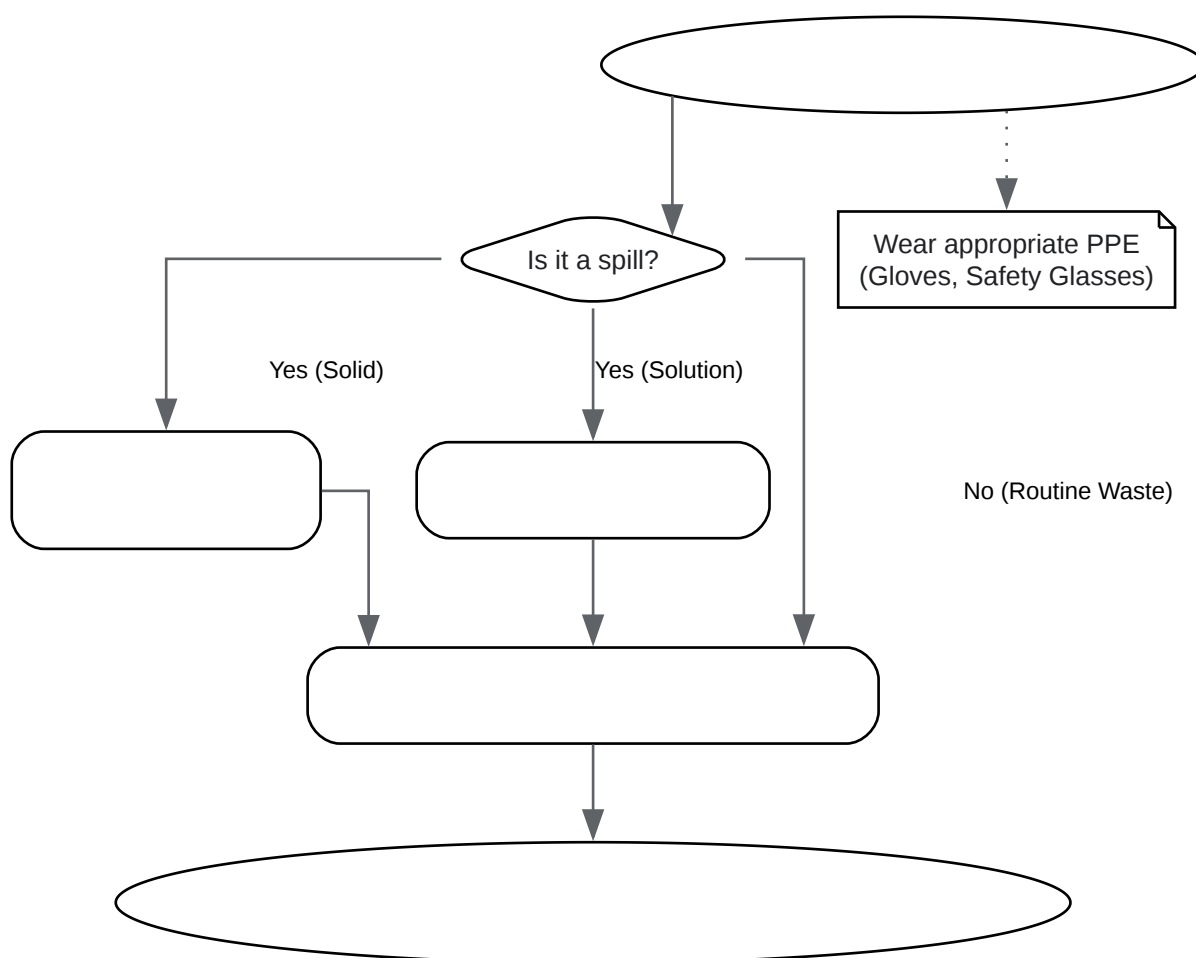
Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety glasses and gloves.
- For Spills:
 - Avoid generating dust.[10]
 - Cover drains to prevent entry into the water system.[10]
 - For dry spills, collect the material and place it in a suitable container for disposal.[10]

- For solutions, absorb the liquid with an inert material such as diatomite or universal binders.[11]
- Container Disposal: Empty containers should be disposed of in accordance with local regulations. For return of containers, consult with the supplier or a designated waste management service.[10]
- Waste Disposal: Dispose of the waste material through an approved waste disposal plant or contractor. Always follow local and national regulations.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **CMB-087229**.



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